

Personal protective equipment for handling 3-(Trifluoromethoxy)benzyl alcohol

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)benzyl alcohol

Cat. No.: B1295455

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Essential Safety and Handling Guide for 3-(Trifluoromethoxy)benzyl alcohol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-(Trifluoromethoxy)benzyl alcohol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

Property	Value	Source
CAS Number	50823-90-0	[1]
Molecular Formula	C ₈ H ₇ F ₃ O ₂	N/A
Appearance	Colorless liquid	[2]
Boiling Point	68 °C @ 2 mmHg	[2]
Flash Point	84 °C / 183.2 °F	[2]
Specific Gravity	1.290	[2]
Vapor Density	6.07	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statements:[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Personal Protective Equipment:

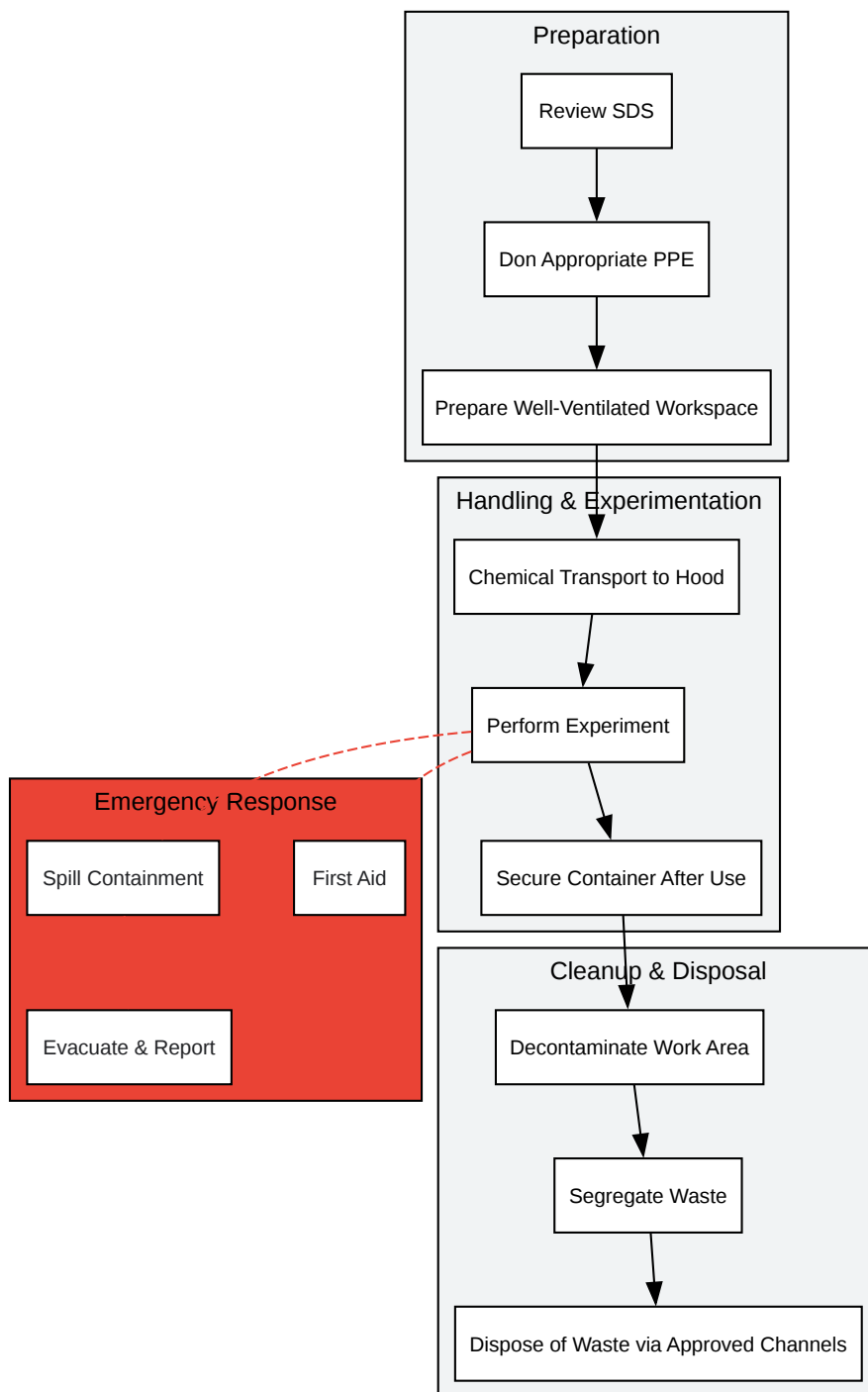
PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield. Must comply with EN166 (EU) or OSHA 29 CFR 1910.133 standards.	To protect against splashes and vapors that can cause serious eye irritation.[2][3][4]
Skin Protection	Chemical-resistant gloves (Nitrile, Neoprene, or PVC recommended). A flame-retardant lab coat or chemical-resistant apron should be worn.	To prevent skin contact which can cause irritation.[5][6][7] Nitrile gloves offer good resistance to bases, oils, and many solvents.[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) is recommended.	To avoid inhalation of vapors which may cause respiratory irritation.[5][8]

Operational and Disposal Plans

A systematic approach to handling **3-(Trifluoromethoxy)benzyl alcohol** from receipt to disposal is critical for ensuring laboratory safety.

Experimental Workflow Diagram

Safe Handling Workflow for 3-(Trifluoromethoxy)benzyl alcohol

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **3-(Trifluoromethoxy)benzyl alcohol**.

Step-by-Step Handling Procedures

1. Pre-Experiment Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **3-(Trifluoromethoxy)benzyl alcohol** and any other chemicals being used.
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above. Inspect all PPE for integrity before use.[\[7\]](#)
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[8\]](#) Eyewash stations and safety showers must be readily accessible.[\[2\]](#)

2. Handling and Experimentation:

- Chemical Transport: Transport the chemical in a sealed, properly labeled container. Use a secondary container to prevent spills during transport.
- Dispensing: Avoid breathing vapors.[\[8\]](#) Dispense the liquid carefully, keeping the container opening away from your breathing zone.
- Heating: Keep away from open flames, hot surfaces, and other sources of ignition.[\[2\]](#)[\[9\]](#)
- Incompatible Materials: Avoid contact with acid anhydrides, acid chlorides, and reducing agents.[\[2\]](#)[\[5\]](#)

3. Post-Experiment Cleanup:

- Decontamination: Thoroughly wash your hands and any exposed skin with soap and water after handling.[\[2\]](#)[\[5\]](#)
- Work Area: Clean the work area to remove any residual contamination.
- Storage: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.[\[2\]](#)[\[8\]](#)

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[2][9] Seek medical attention if irritation occurs.[2]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids.[2][5] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][5] If not breathing, give artificial respiration.[2] Call a poison center or doctor if you feel unwell.[8]
- Ingestion: Clean the mouth with water and seek immediate medical attention.[2][9]
- Spills: For small spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable, closed container for disposal.[2][9] For large spills, evacuate the area and contact your institution's emergency response team.[10] Remove all sources of ignition.[2]

Disposal Plan

- Waste Collection: Collect all waste containing **3-(Trifluoromethoxy)benzyl alcohol**, including contaminated PPE and absorbent materials, in a designated, labeled, and sealed container.
- Disposal: Dispose of the chemical waste through an approved waste disposal plant.[2][5][8] Do not let this chemical enter the environment.[2] Follow all local, regional, and national regulations for hazardous waste disposal.

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